

A Comprehensive Technical Guide to the Safe Handling of Methyl 2-Octynoate-d5

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Compound of Interest

Compound Name: Methyl 2-Octynoate-d5

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This guide provides an in-depth overview of the safety data and handling precautions for **Methyl 2-Octynoate-d5**. The information presented is primarily based on the safety data for its non-deuterated analogue, Methyl 2-Octynoate (CAS No. 111-12-6), as the isotopic labeling is not expected to significantly alter its chemical hazards. This document is intended to equip laboratory personnel with the knowledge required to handle this compound safely.

Chemical Identification and Physical Properties

Methyl 2-Octynoate-d5 is a deuterated version of Methyl 2-Octynoate, a fatty acid ester. While specific physical and chemical data for the d5 variant are not readily available, the properties are expected to be very similar to the non-deuterated compound.

Table 1: Physical and Chemical Properties of Methyl 2-Octynoate

Property	Value	Source
Appearance	Clear, colorless liquid	[1]
Molecular Formula	C ₉ H ₁₄ O ₂	[2]
Molecular Weight	154.21 g/mol	[2]
Boiling Point	217-220 °C (lit.)	[1] [3]
Melting Point	-3 °C (lit.)	[1]
Density	0.92 g/mL at 25 °C (lit.)	[4]
Refractive Index	n _{20/D} 1.446 (lit.)	[4]
Flash Point	192 °F / 89 °C	[3] [4]
Solubility	Slightly soluble in Chloroform and Methanol	[1]
Vapor Pressure	0.125 mmHg at 25 °C	[1]

Hazard Identification and Classification

Methyl 2-Octynoate is classified as a hazardous substance. The GHS classification indicates several risks that must be managed.

Table 2: GHS Hazard Classification for Methyl 2-Octynoate

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid [3] [5]
Acute Toxicity, Oral	4	H302: Harmful if swallowed [5]
Skin Corrosion/Irritation	2	H315: Causes skin irritation [2] [5]
Skin Sensitization	1, 1A, 1B	H317: May cause an allergic skin reaction [3] [5]
Acute Aquatic Hazard	1	H400: Very toxic to aquatic life [3]
Chronic Aquatic Hazard	2, 3	H411/H412: Toxic/Harmful to aquatic life with long lasting effects [3]

Signal Word: Warning[\[2\]](#)[\[3\]](#)

Hazard Pictograms:

- Exclamation Mark
- Environment

Toxicological Information

Toxicological data is crucial for understanding the potential health effects of exposure.

Table 3: Summary of Toxicological Data for Methyl 2-Octynoate

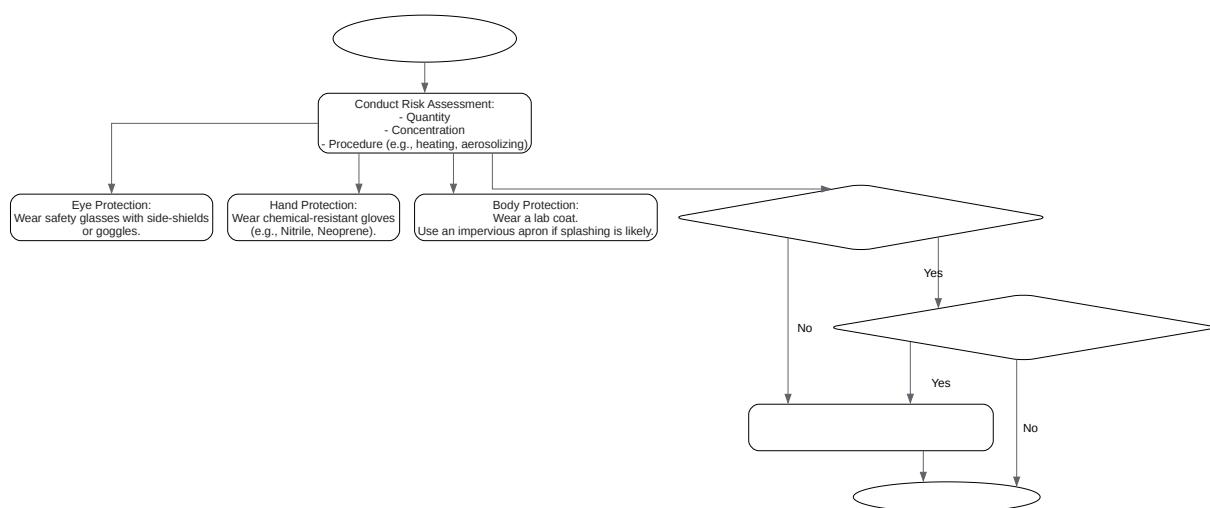
Endpoint	Result	Species	Source
Acute Oral Toxicity (LD50)	1530 - 2500 mg/kg bw	Rat	[6]
Skin Irritation	Slight to moderate irritant	Guinea Pig, Human	[4] [5] [6]
Eye Irritation	Not considered to cause serious eye irritation	Bovine Cornea (ex vivo)	[6]
Skin Sensitization	Established human contact allergen	Human	[6]
Genotoxicity	Not genotoxic	In vitro/In vivo	[7] [8]
Phototoxicity	Not expected to be phototoxic/photoallergenic	Based on UV spectra	[7] [8]

Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is essential when working with **Methyl 2-Octynoate-d5** to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE)

A thorough risk assessment should precede handling this chemical to ensure appropriate PPE is selected.

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Caption: PPE selection decision workflow for handling **Methyl 2-Octynoate-d5**.

General Handling and Storage Protocol

- Handling:
 - Work in a well-ventilated area, preferably a chemical fume hood.[2][3]
 - Avoid contact with skin, eyes, and clothing.[2][3] Do not breathe vapors or mists.[3][5]
 - Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[3][9]
 - Ground all equipment when handling to prevent static discharge.[5]
 - Wash hands thoroughly after handling.[2][5] Contaminated work clothing should not be allowed out of the workplace.[1][3]
- Storage:
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][9]
 - Store away from heat, sparks, and flame.[9]
 - Recommended storage temperature for the pure form is often refrigerated (-20°C for long-term).[4]
 - Protect from direct sunlight.[3]

Special Precautions for Deuterated Compounds

To maintain the isotopic purity of **Methyl 2-Octynoate-d5**, it is critical to prevent deuterium-hydrogen (D-H) exchange.

- Solvent Choice: Use aprotic solvents whenever possible. Avoid acidic or basic aqueous solutions which can catalyze D-H exchange.[10]
- Atmosphere: Handle and store under an inert atmosphere, such as argon or dry nitrogen, to prevent contamination and reaction with atmospheric moisture.[10]
- pH Control: If aqueous solutions are necessary, maintain a neutral pH.[10]

Emergency Procedures

Proper response to emergencies can significantly mitigate harm.

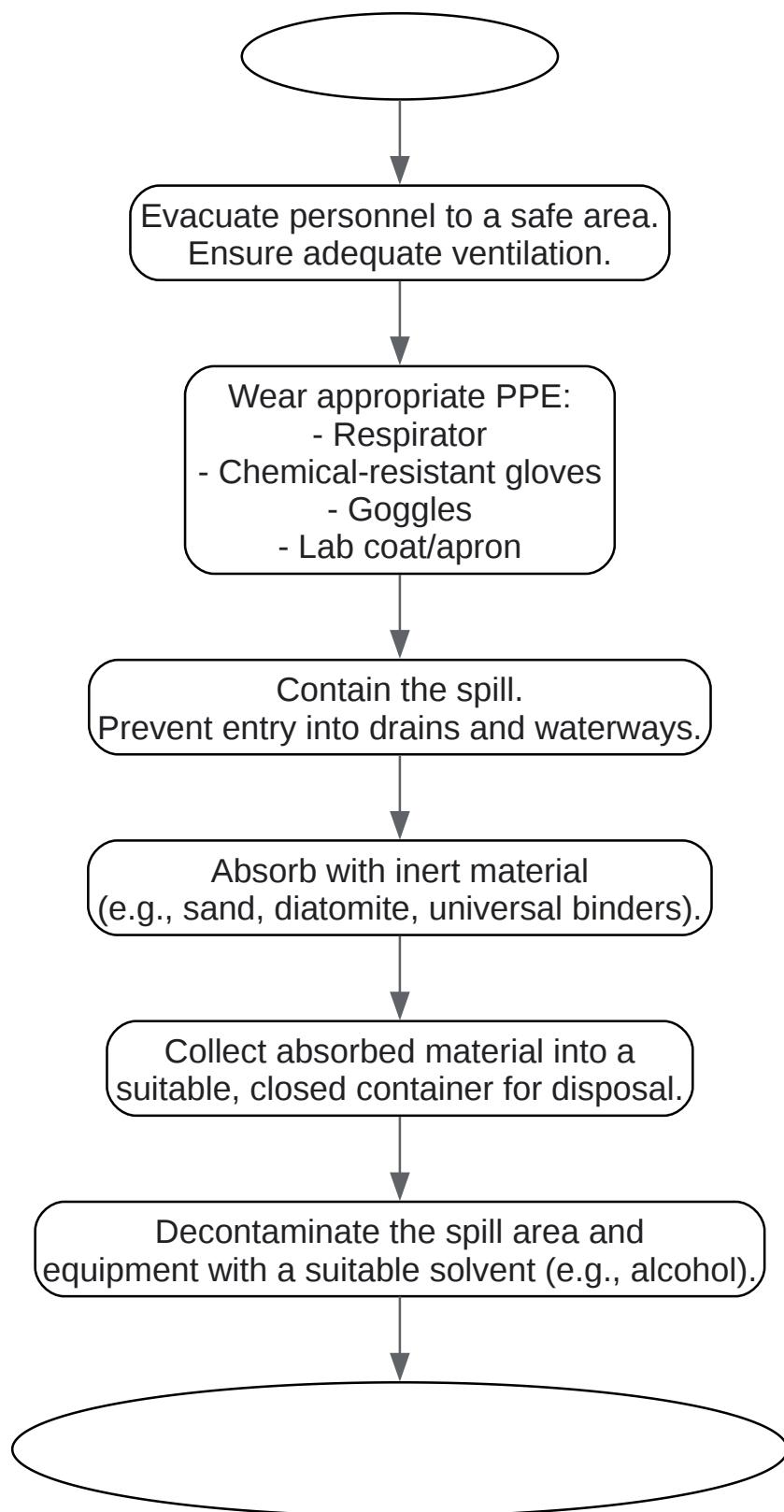
First-Aid Measures

Table 4: First-Aid Procedures

Exposure Route	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
Skin Contact	Take off immediately all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, get medical advice/attention. Wash contaminated clothing before reuse.[1][2][3]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.[1][3]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[2][3]

Accidental Release Measures

A clear, pre-planned response is necessary for spills.



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Caption: General workflow for responding to a chemical spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide.[3]
- Specific Hazards: The substance is a combustible liquid.[3] Containers may explode when heated.[9] During a fire, irritating fumes may be emitted.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[3][9]

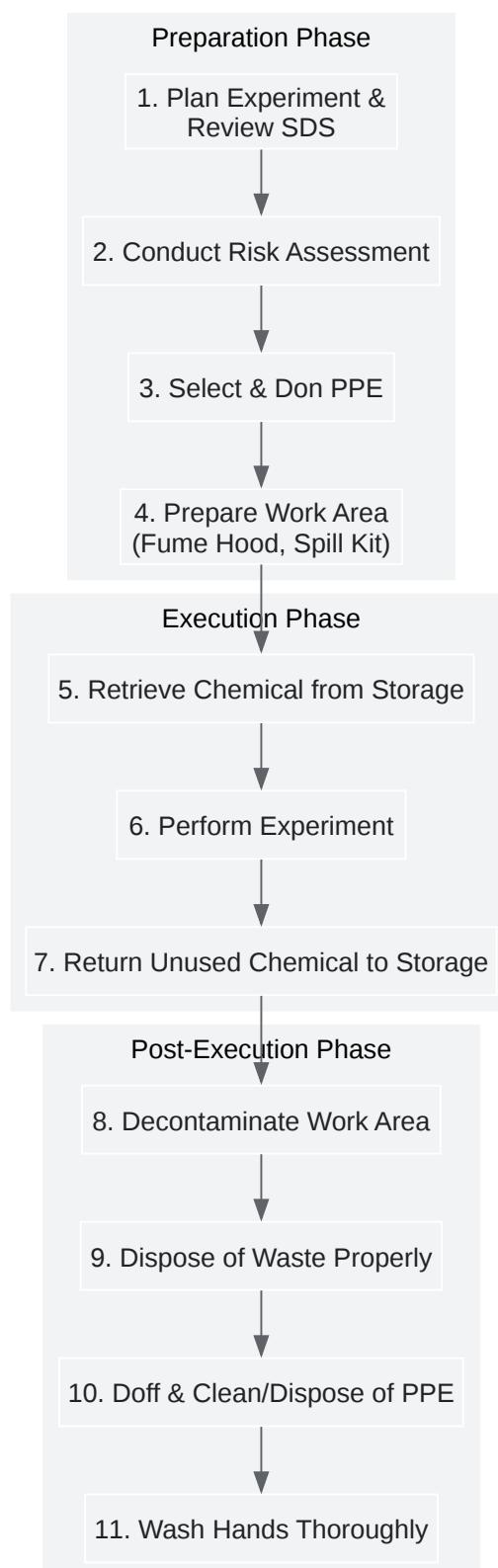
Disposal Considerations

Chemical waste must be disposed of in accordance with all applicable regulations.

- Waste Disposal: Dispose of contents and container to an approved waste disposal plant.[1] [9] Do not allow the product to enter drains or water courses.[3][9]
- Contaminated Packaging: Handle uncleaned containers as you would the product itself.

General Laboratory Workflow

A structured workflow ensures that safety is integrated into every step of the experimental process.



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Caption: A logical workflow for safely conducting experiments with hazardous chemicals.

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